

Application Notes and Protocols for In Vitro Cytotoxicity Assessment of Foslinanib

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Compound of Interest

Compound Name: Foslinanib
CAS No.: 1256037-60-1
Cat. No.: B607536

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Introduction

Foslinanib (also known as CVM-1118) is a novel, orally bioavailable small molecule with demonstrated anti-cancer properties.[1] It is a phosphoric ester derivative of 2-phenyl-4-quinolone.[2] In vivo, **Foslinanib** is rapidly metabolized to its active form, CVM-1125.[3] Contrary to initial assumptions targeting common receptor tyrosine kinases, the primary mechanism of action for **Foslinanib** and its active metabolite is the inhibition of the mitochondrial chaperone protein, Tumor Necrosis Factor Receptor-Associated Protein 1 (TRAP1).[2][4] Inhibition of TRAP1 by CVM-1125 disrupts mitochondrial function, leading to apoptosis and cell cycle arrest at the G2/M phase.[3][4] Furthermore, **Foslinanib** has been shown to inhibit vasculogenic mimicry (VM), a process co-opted by aggressive tumors to form their own vascular networks, which is associated with metastasis and drug resistance.[1][4]

These application notes provide a detailed protocol for assessing the in vitro cytotoxicity of **Foslinanib** using a standard colorimetric assay. The provided methodologies and data

presentation are intended to guide researchers in the accurate evaluation of this compound's anti-proliferative effects.

Data Presentation

The cytotoxic effects of **Foslinanib** and its active metabolite, CVM-1125, have been evaluated across a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50), a measure of the compound's potency, is summarized in the table below.

Cell Line	Cancer Type	IC50 (nM) of Foslinanib (CVM-1118)	IC50 (nM) of CVM-1125
A549	Non-small cell lung cancer	< 50	< 50
DU-145	Prostate cancer	< 50	< 50
HT-29	Colorectal cancer	< 50	< 50
MDA-MB-231	Breast cancer	< 50	< 50
MDA-MB-435	Melanoma	< 50	< 50
Mia PaCa-2	Pancreatic cancer	< 50	< 50
NCI-ADR-RES	Ovarian cancer (drug-resistant)	< 50	< 50
SK-N-MC	Neuroblastoma	< 50	< 50
U118MG	Glioblastoma	< 50	< 50

Data sourced from Shen et al., 2023.[4]

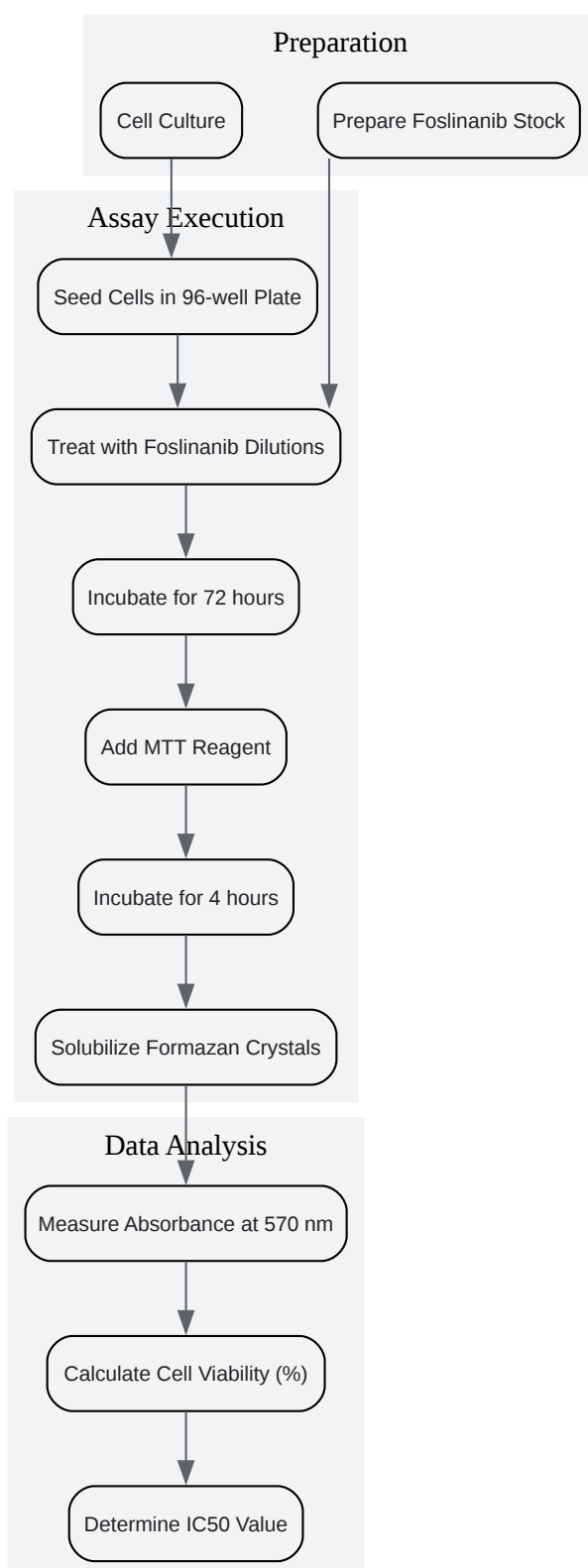
Experimental Protocols

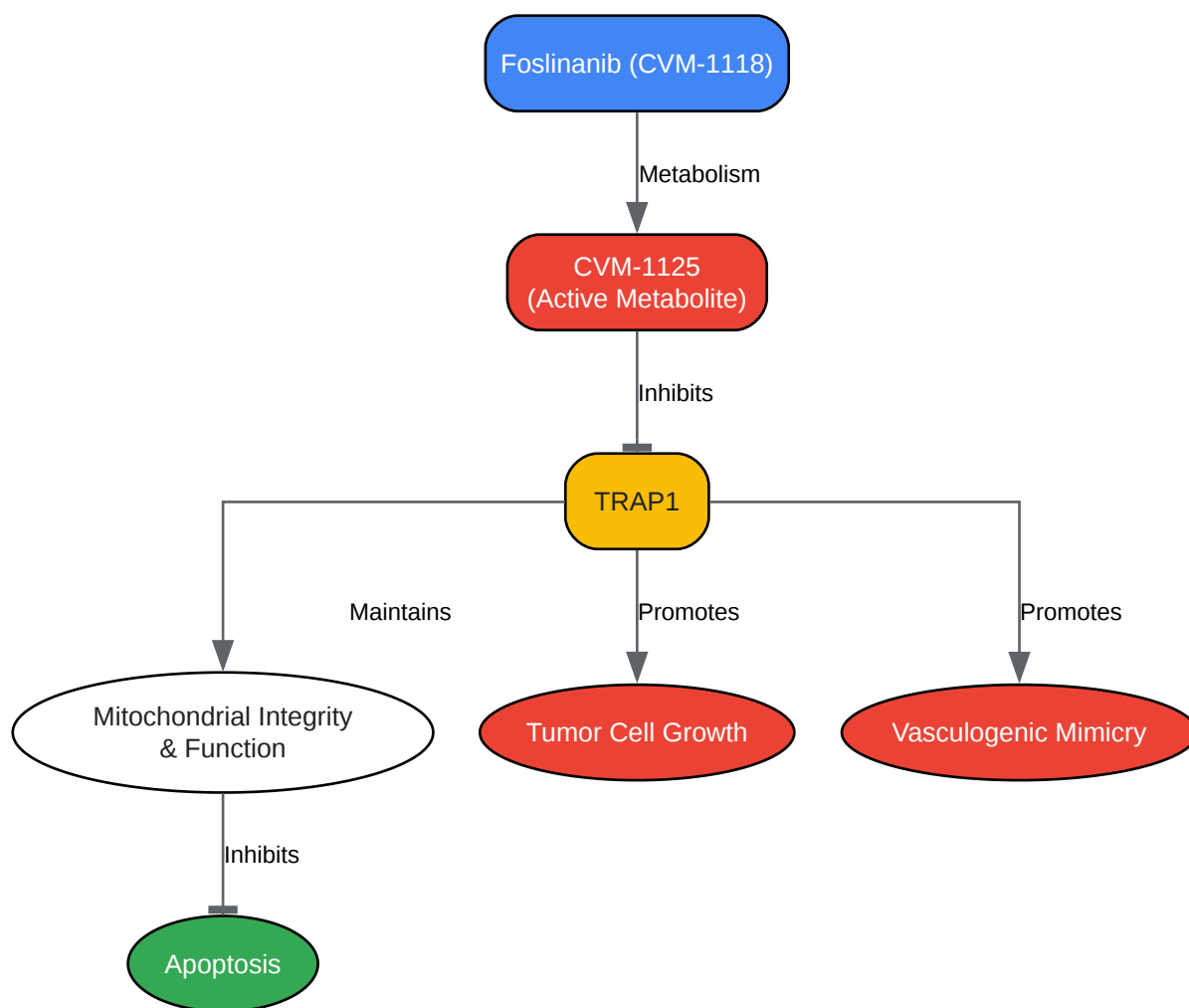
This section outlines a detailed methodology for determining the in vitro cytotoxicity of **Foslinanib** using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability.[5]

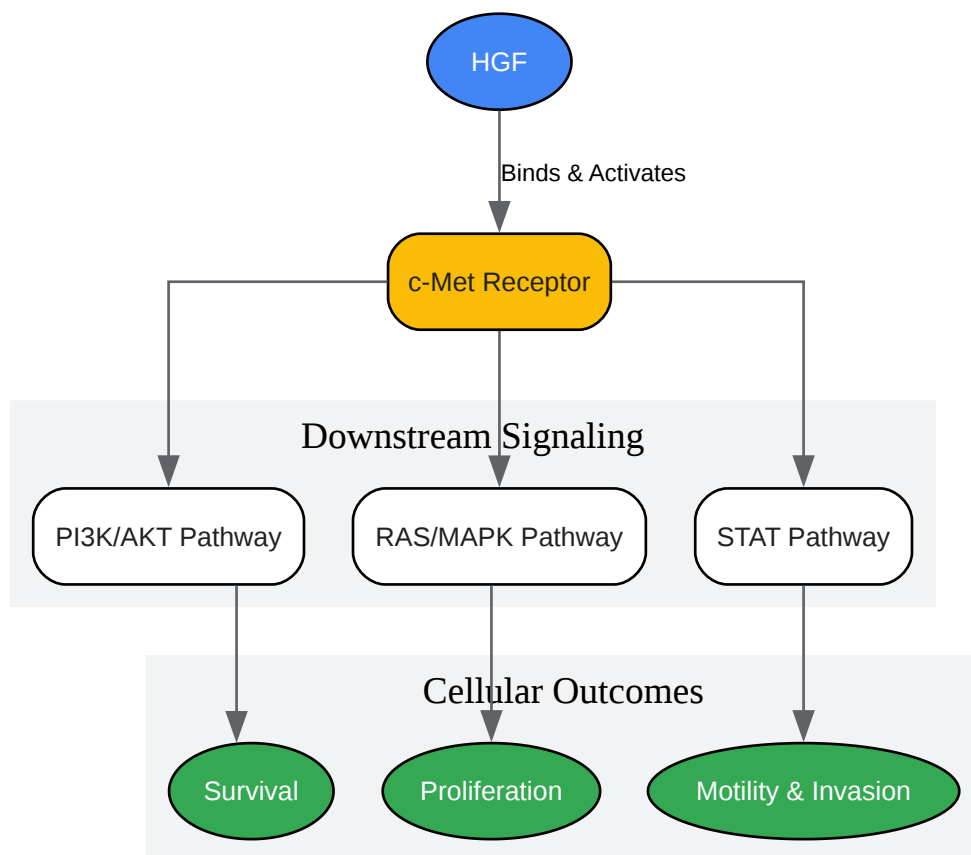
Materials and Reagents:

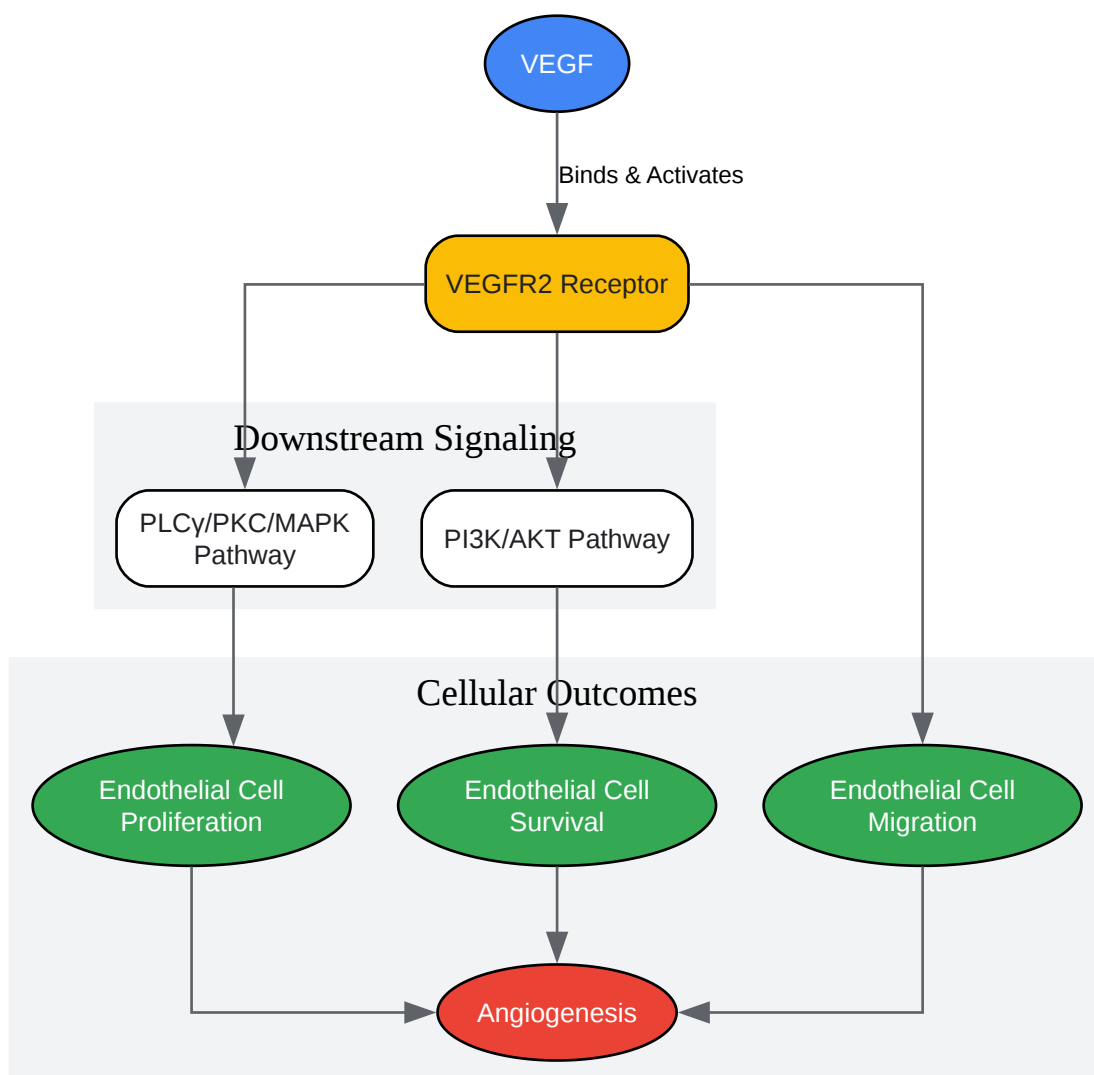
- Cell Lines: A panel of human cancer cell lines (e.g., A549, HT-29, MDA-MB-231).
- Culture Medium: Appropriate medium for the chosen cell lines (e.g., RPMI-1640, DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- **Foslinanib** (CVM-1118): Synthesized or commercially procured.
- Dimethyl Sulfoxide (DMSO): For dissolving **Foslinanib**.
- MTT Reagent: 5 mg/mL stock solution in sterile PBS.
- Solubilization Solution: DMSO or a solution of 10% SDS in 0.01 M HCl.[\[5\]](#)
- 96-well flat-bottom cell culture plates.
- Humidified incubator (37°C, 5% CO₂).
- Multichannel pipette.
- Microplate reader.

Experimental Workflow:









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- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. CVM-1118 \(foslinanib\), a 2-phenyl-4-quinolone derivative, promotes apoptosis and inhibits vasculogenic mimicry via targeting TRAP1 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/3111118/)
- [5. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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